

An In-Depth Technical Guide to (Rac)-NPD6433: A Novel Antifungal Agent

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Compound of Interest

Compound Name: (Rac)-NPD6433

Cat. No.: B15622943

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Introduction

(Rac)-NPD6433 is a novel triazenyl indole compound that has demonstrated broad-spectrum antifungal activity against several major human fungal pathogens.[1][2] Identified through a high-throughput screen of the RIKEN natural product depository, NPD6433 presents a promising avenue for the development of new antifungal therapies, particularly in the face of rising drug resistance.[1][3] This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and key experimental data related to **(Rac)-NPD6433**.

Chemical Structure and Properties

(Rac)-NPD6433 belongs to the triazenyl indole class of compounds.[1] The chemical structure, as determined from published research, is presented below.[1][4] At present, a canonical SMILES or InChI string has not been publicly deposited.

Chemical Structure of **(Rac)-NPD6433**

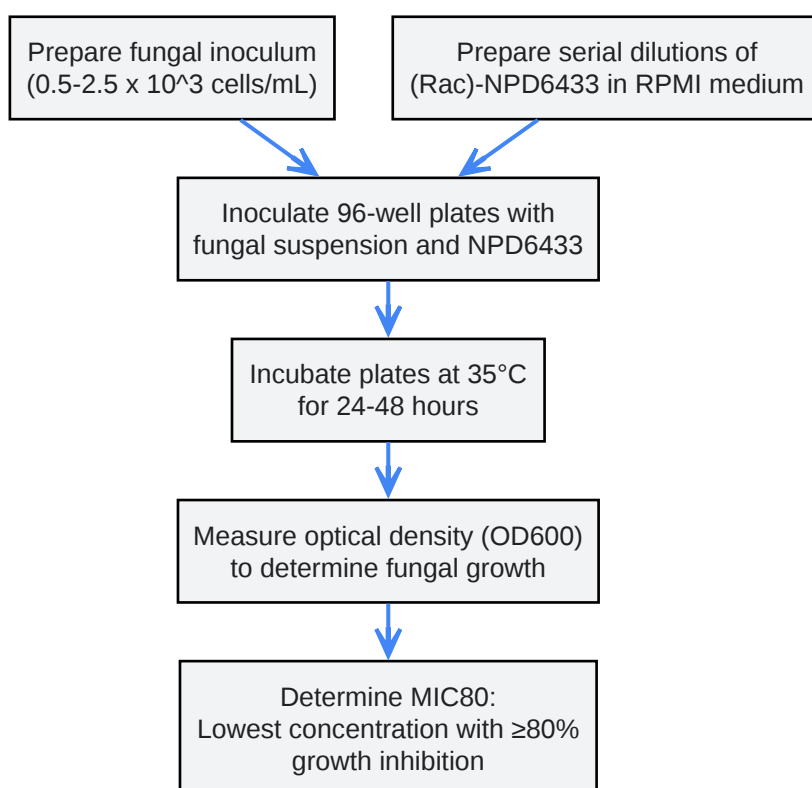
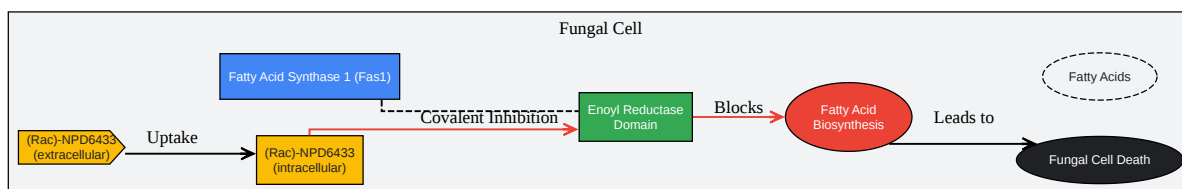
Caption: Chemical structure of **(Rac)-NPD6433**.

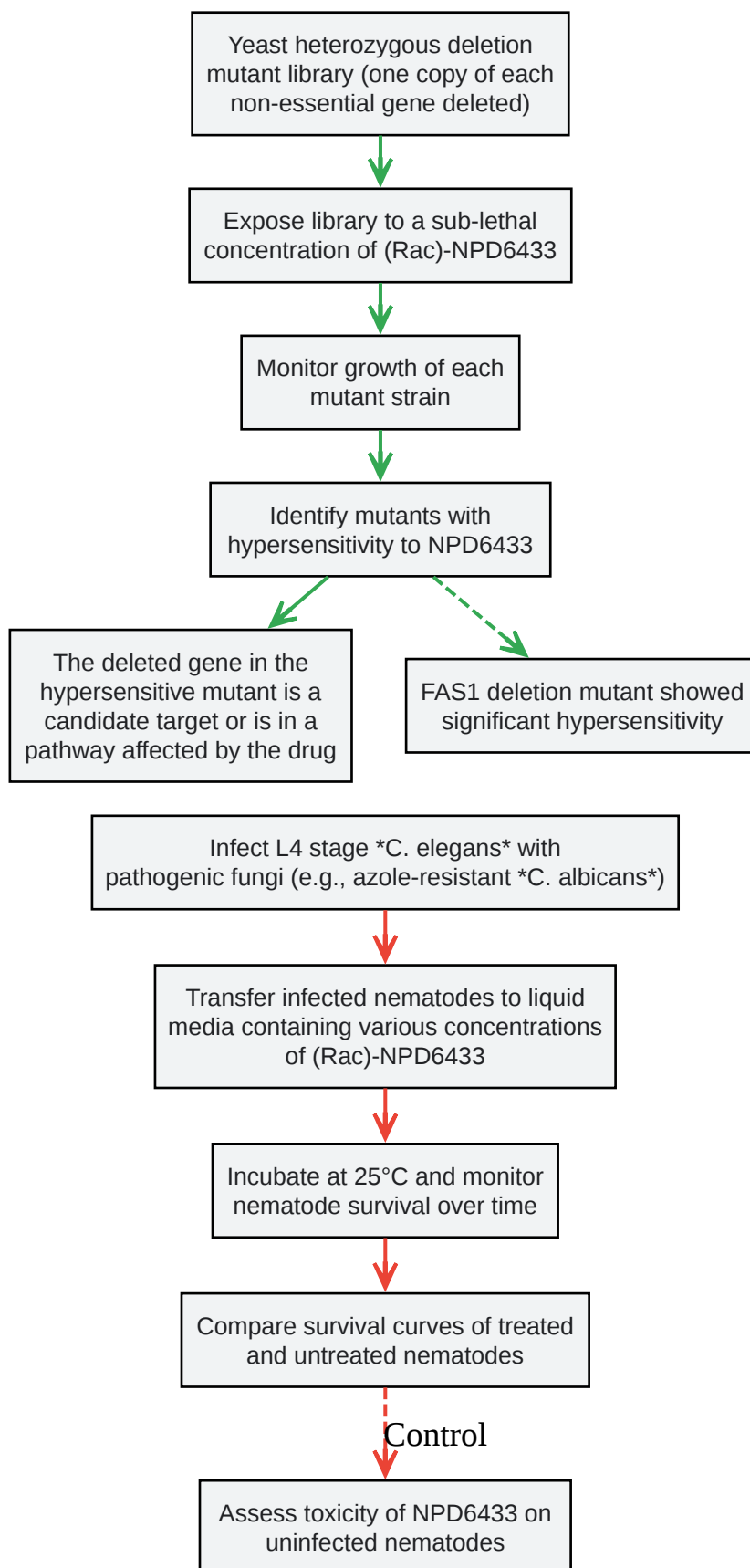
Mechanism of Action: Targeting Fungal Fatty Acid Synthesis

Mechanistic studies have revealed that **(Rac)-NPD6433** targets and inhibits the enoyl reductase (ER) domain of fatty acid synthase 1 (Fas1) in fungi.[1][2][3] Fas1 is a crucial enzyme in the biosynthesis of fatty acids, which are essential components of fungal cell membranes and play vital roles in various cellular processes.[1][2] By covalently inhibiting the flavin mononucleotide (FMN)-dependent NADPH-oxidation activity of the ER domain, NPD6433 effectively arrests fatty acid biosynthesis, leading to fungal cell death.[1][3]

Signaling Pathway of NPD6433 Action

The following diagram illustrates the proposed mechanism of action of NPD6433, from its entry into the fungal cell to the inhibition of fatty acid synthesis.





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